

# Safety and handling of 5-Bromo-2-(difluoromethyl)thiazole

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## Compound of Interest

Compound Name: 5-Bromo-2-(difluoromethyl)thiazole

Cat. No.: B1378917

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## An In-Depth Technical Guide to the Safe Handling and Application of 5-Bromo-2-(difluoromethyl)thiazole

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and application of **5-Bromo-2-(difluoromethyl)thiazole**. As a pivotal building block in modern medicinal chemistry, this fluorinated heterocyclic compound offers unique properties for the synthesis of novel therapeutic agents. However, its chemical nature necessitates a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This guide synthesizes authoritative safety data with practical, field-proven insights to ensure its effective and safe utilization in a laboratory setting.

The information herein primarily references chemical safety data for thiazole derivatives with similar structures and hazard profiles, including 2-Bromo-5-(difluoromethyl)thiazole (CAS No. 1785449-20-8). The handling and safety procedures described are applicable and essential for minimizing risk when working with this class of compounds.

## Part 1: Physicochemical and Toxicological Profile

Understanding the fundamental properties of **5-Bromo-2-(difluoromethyl)thiazole** is the first step toward safe handling. The presence of bromine, a difluoromethyl group, and the thiazole core all contribute to its specific reactivity and toxicological characteristics.

## Physicochemical Data Summary

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>2</sub> BrF <sub>2</sub> NS	[1]
Molecular Weight	214.03 g/mol	[1]
CAS Number	1319255-36-1	[2]
Synonym(s)	2-Bromo-5-(difluoromethyl)-1,3-thiazole	[1]
Storage Temperature	4°C, under inert nitrogen atmosphere	[1]
Calculated LogP	2.8432	[1]

## Toxicological Overview

The primary hazards associated with this compound are acute toxicity, skin and eye irritation, and respiratory tract irritation.[1][3] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it with the signal word "Warning," indicating a moderate hazard level.

- **Acute Toxicity:** The compound is harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).[3] While specific LD50 data for this exact molecule is not readily available, studies on other substituted thiazole derivatives have shown the potential for significant liver and kidney damage in vivo following acute oral exposure.[4] This underscores the importance of preventing all routes of exposure.
- **Irritation:** It is classified as causing skin irritation (H315) and serious eye irritation (H319).[1][3] Direct contact can lead to redness, inflammation, and potential chemical burns.
- **Respiratory Effects:** Inhalation may cause respiratory irritation (H335), leading to symptoms such as coughing and shortness of breath.[3]

## Part 2: Hazard Identification and GHS Classification

Proper hazard identification is critical for risk assessment. The following table summarizes the GHS classification, which should be clearly displayed on all containers and in the relevant

Safety Data Sheet (SDS).

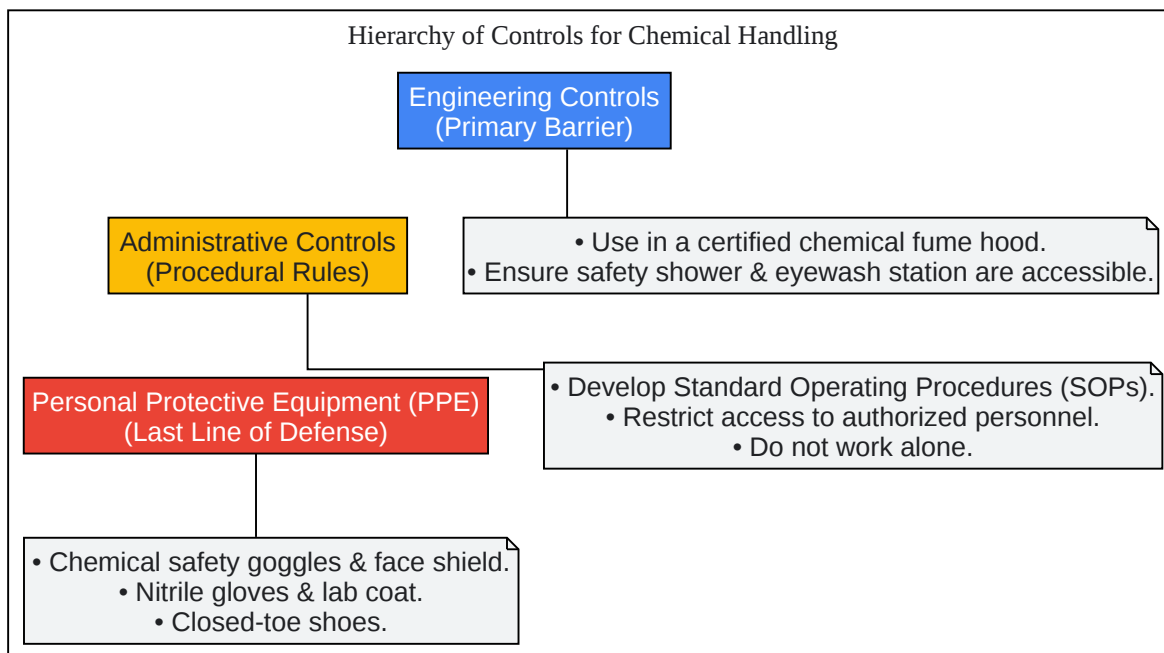
GHS Classification	Code	Description
Pictogram	GHS07 (Exclamation Mark)	Indicates skin and eye irritation, skin sensitization, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.
Signal Word	Warning	[1]
Hazard Statements	H302	Harmful if swallowed.[1][3]
H315	Causes skin irritation.[1][3]	
H319	Causes serious eye irritation. [1][3]	
H335	May cause respiratory irritation.[1][3]	
Precautionary Statements	P261, P264, P270, P271, P280, P301+P310, P302+P352, P304+P340, P305+P351+P338, P405, P501	These codes correspond to preventative measures, response actions, storage, and disposal.[1][5]

## Part 3: Exposure Controls and Personal Protection

A multi-layered approach, prioritizing engineering controls over personal protective equipment (PPE), is essential for minimizing exposure.

### Hierarchy of Controls

The most effective safety strategies follow the hierarchy of controls. For a chemical like **5-Bromo-2-(difluoromethyl)thiazole** in a research setting, the focus is on engineering controls, administrative controls, and PPE.



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Caption: Hierarchy of Controls for Safe Chemical Handling.

## Detailed PPE Protocol

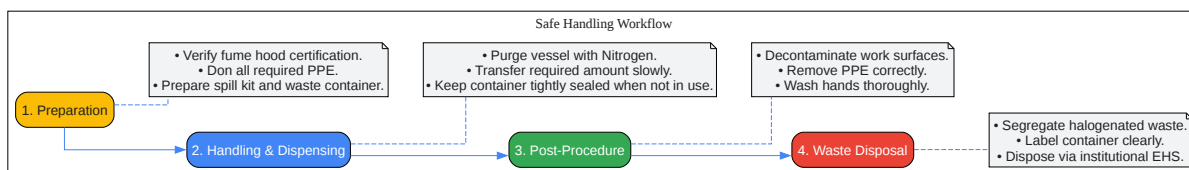
- Eye and Face Protection: Always wear chemical safety goggles that conform to EU Standard EN166 or OSHA 29 CFR 1910.133 regulations.[6] When there is a risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
  - Gloves: Wear nitrile gloves. Before use, inspect them for any signs of degradation or puncture. It is crucial to consult the glove manufacturer's data for breakthrough time and permeation rates. Change gloves immediately if contamination is suspected.

- Clothing: A flame-resistant lab coat must be worn and fully buttoned. Ensure clothing fully covers the arms and legs. Do not wear shorts or open-toed shoes in the laboratory.[7]
- Respiratory Protection: All work must be conducted within a properly functioning chemical fume hood.[5] If, under extraordinary circumstances (e.g., major spill, engineering control failure), exposure to vapors or aerosols is possible, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[6]

## Part 4: Safe Handling and Storage Protocol

Adherence to a strict, step-by-step protocol for handling and storage is non-negotiable.

### Experimental Workflow for Safe Handling



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Caption: Step-by-step workflow for handling the reagent.

## Storage Requirements

- Condition: Store in a tightly sealed container to prevent moisture ingress and evaporation.[5]  
[6]
- Temperature: Maintain at 4°C for long-term stability.[1]
- Atmosphere: Store under an inert atmosphere, such as nitrogen, to prevent potential degradation.[1]

- Location: Keep in a cool, dry, and well-ventilated area designated for hazardous chemicals.  
[6] The storage location should be locked and accessible only to authorized personnel.[5]
- Incompatibilities: Store away from strong oxidizing agents.[6]

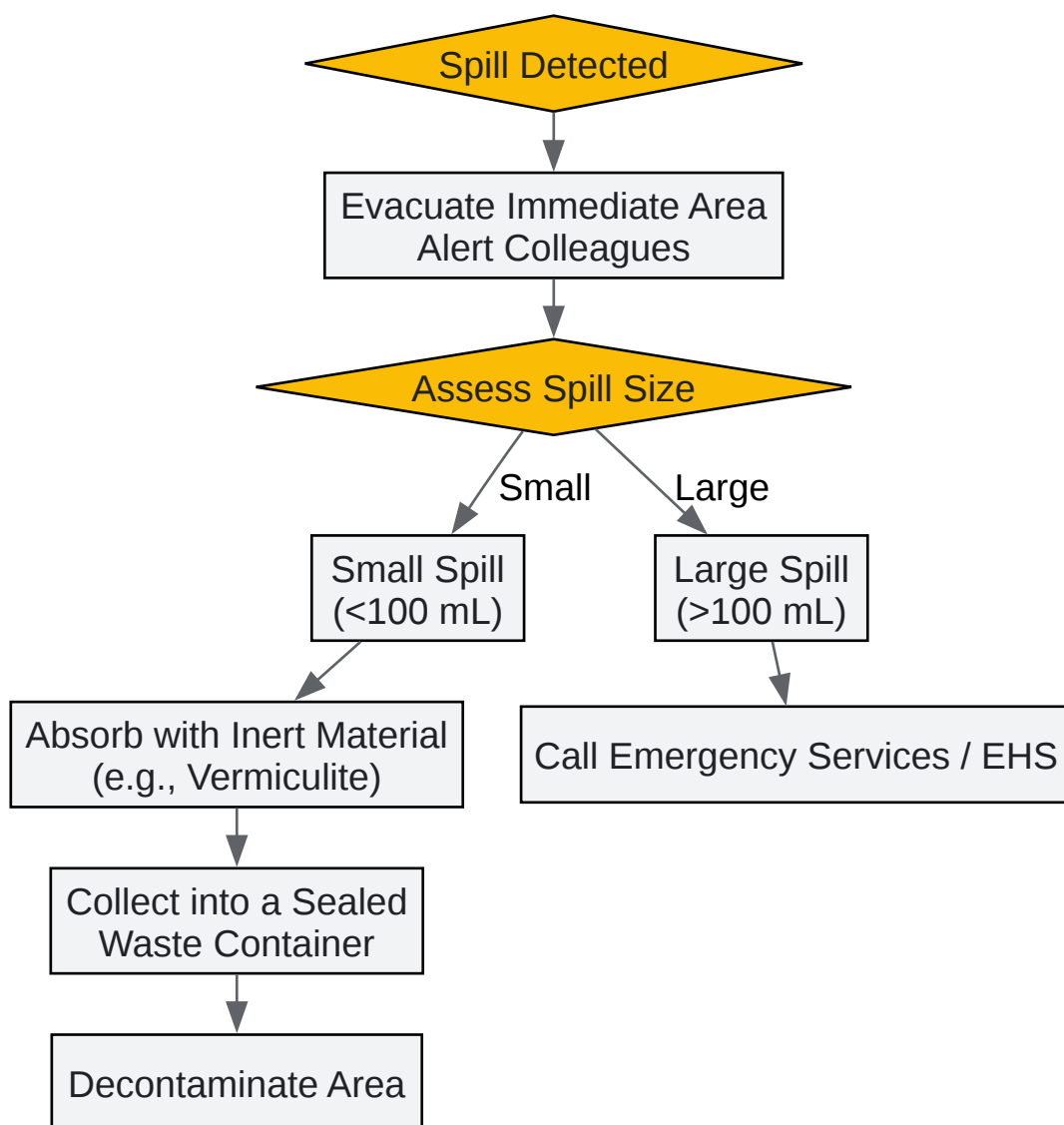
## Part 5: Emergency Response Procedures

Rapid and correct response to an emergency can significantly mitigate harm.

### First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5][6]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of water and soap for at least 15 minutes.[5][7] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Clean the mouth with water and drink plenty of water afterward.[7] Call a poison control center or doctor immediately.[5]

### Spill and Fire Response



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Caption: Emergency response flowchart for a chemical spill.

- Fire Fighting: Use carbon dioxide, alcohol-resistant foam, or dry chemical powder.[5] Do not use a direct water jet. Firefighters should wear self-contained breathing apparatus. Be aware that thermal decomposition can lead to the release of irritating and toxic gases, including nitrogen oxides, sulfur oxides, carbon oxides, and hydrogen halides.[5]

## Part 6: Reactivity and Synthetic Context

While stable under recommended storage conditions, **5-Bromo-2-(difluoromethyl)thiazole** is a reactive molecule designed for chemical synthesis.

- Hazardous Reactions: Avoid contact with strong oxidizing agents, which can lead to vigorous, exothermic reactions.[6]
- Synthetic Utility: The thiazole ring is a common scaffold in many biologically active compounds and approved drugs.[8][9] This particular building block is valuable in drug discovery for several reasons:
  - The bromo group at the 5-position is a versatile handle for cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira), allowing for the introduction of diverse molecular fragments.
  - The difluoromethyl group at the 2-position is often used as a bioisostere for a hydroxyl or thiol group, potentially improving metabolic stability and cell permeability.
  - The synthesis of such thiazoles often employs methods like the Hantzsch synthesis, which involves the reaction of  $\alpha$ -haloketones with thioamides.[10][11] Understanding these reaction types provides insight into the compound's inherent reactivity.

## Part 7: Applications in Research & Development

The thiazole moiety is considered a "privileged structure" in medicinal chemistry, appearing in numerous pharmaceuticals with a wide range of activities.[8][12] Derivatives of **5-Bromo-2-(difluoromethyl)thiazole** are actively being investigated for various therapeutic applications, including:

- Anticancer agents[12]
- Antimicrobial (antibacterial and antifungal) compounds[8][13]
- Anti-inflammatory drugs[13]

Its utility in these fields drives its presence in research labs, making the dissemination of robust safety information paramount to protecting the scientific community.

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